

In-Depth Technical Guide to the Structural Activity Relationship of Bnc375

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Compound of Interest

Compound Name: Bnc375

Cat. No.: B15618776

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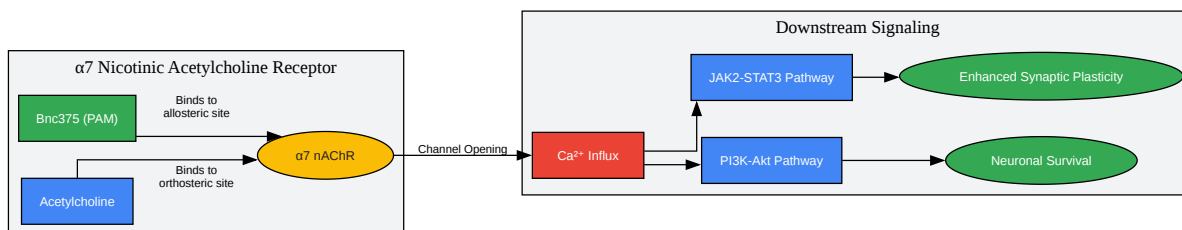
Introduction

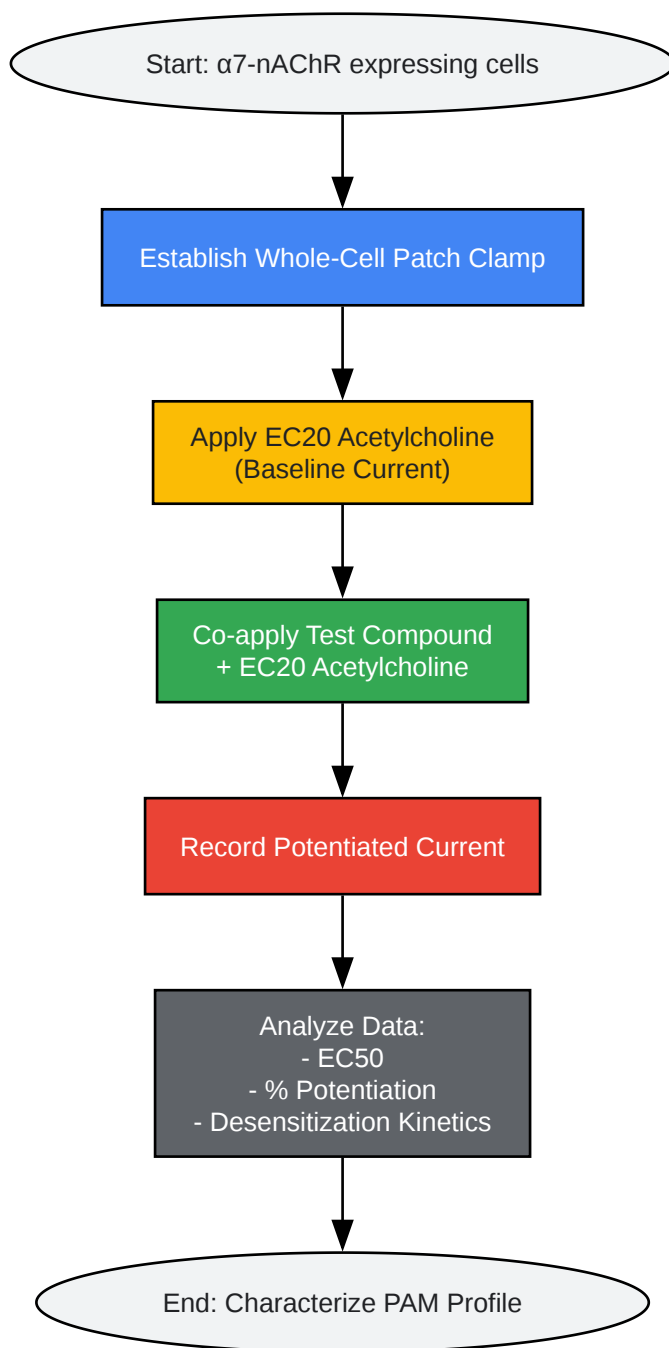
Bnc375 is a potent, selective, and orally bioavailable positive allosteric modulator (PAM) of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR).^{[1][2]} As a Type I PAM, **Bnc375** potentiates the receptor's response to the endogenous neurotransmitter acetylcholine without significantly altering its desensitization kinetics.^{[1][2][3]} This characteristic distinguishes it from Type II PAMs, which also delay receptor desensitization. The unique pharmacological profile of **Bnc375** makes it a promising therapeutic candidate for addressing cognitive deficits associated with neurological and psychiatric disorders, including Alzheimer's disease and schizophrenia.^[1] This technical guide provides a comprehensive overview of the structural activity relationship (SAR) of **Bnc375**, detailing the experimental protocols used in its characterization and visualizing key biological and experimental pathways.

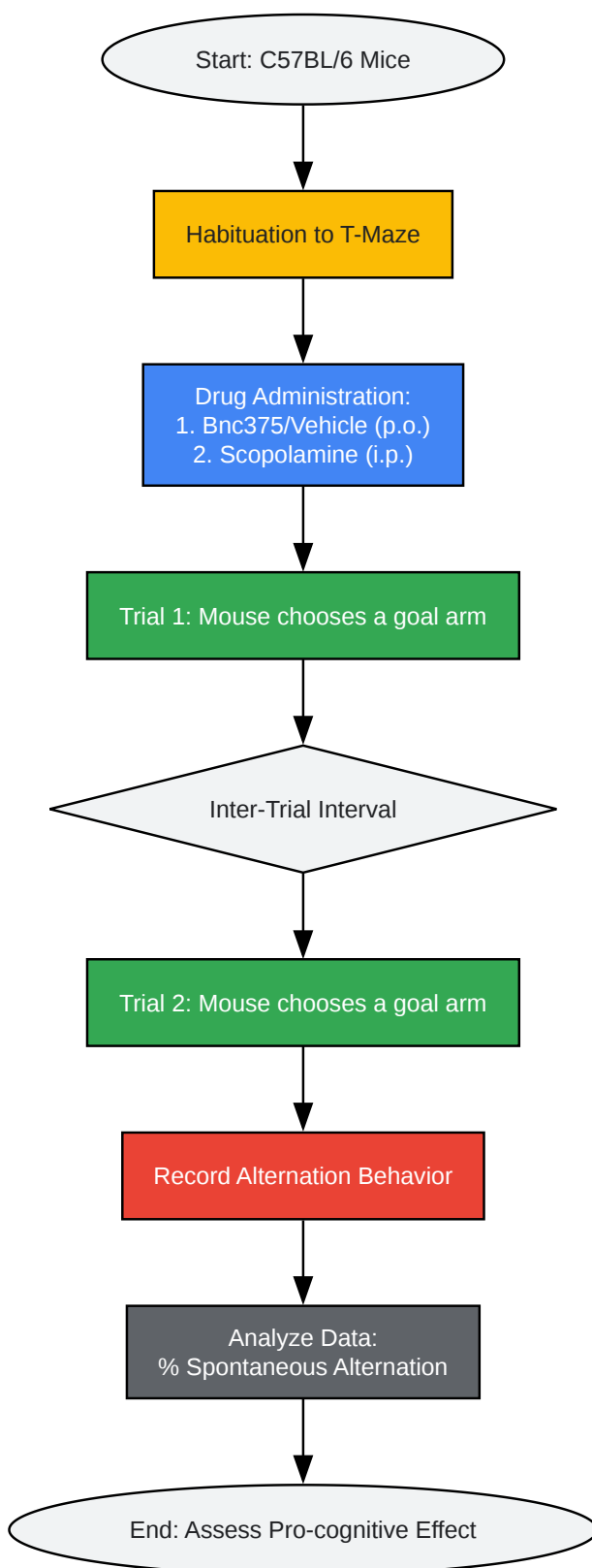
Mechanism of Action and Signaling Pathway

Bnc375 exerts its pro-cognitive effects by allosterically modulating the $\alpha 7$ nAChR. The binding of acetylcholine to the orthosteric site of the $\alpha 7$ nAChR, a ligand-gated ion channel, triggers a conformational change that opens the channel, allowing the influx of cations, primarily Ca^{2+} .

This influx initiates a cascade of downstream signaling events. **Bnc375** binds to a site on the receptor distinct from the acetylcholine binding site, enhancing the conformational change induced by acetylcholine and thereby potentiating the ion flow. This leads to an amplification of the downstream signaling cascade, which includes the activation of pathways like the PI3K-Akt and JAK2-STAT3 pathways, ultimately promoting neuronal survival and enhancing synaptic plasticity.^[4]^[5]







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